

The Environmental Fate of Diisooctyl Maleate: A Technical Overview

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Compound of Interest		
Compound Name:	Diisooctyl maleate	
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Shanghai, China – December 16, 2025 – This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate of **Diisooctyl maleate** (DIOM), a chemical compound used in various industrial applications. This document is intended for researchers, scientists, and professionals in drug development and environmental science, summarizing available data on the persistence, degradation, and bioaccumulation potential of this substance.

Executive Summary

Diisooctyl maleate (CAS No. 1330-76-3) is a branched diester whose environmental behavior is of significant interest. While specific quantitative data on its biodegradation, hydrolysis, and photodegradation rates remain scarce in publicly accessible literature, general principles of organic chemical fate and data on related compounds allow for a qualitative assessment. The high octanol-water partition coefficient (log P_0 w) suggests a strong tendency for DIOM to associate with organic matter and a potential for bioaccumulation. However, its biodegradability is expected to be limited due to its branched molecular structure.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diisooctyl maleate** is presented in Table 1. These properties are crucial for predicting its distribution and behavior in the environment.



Table 1: Physical and Chemical Properties of Diisooctyl Maleate

Property	Value	Reference
CAS Number	1330-76-3	[1][2]
Molecular Formula	C20H36O4	[1][2]
Molecular Weight	340.5 g/mol	[1][2]
log P _o w (Octanol-Water Partition Coefficient)	7.24	[3]
Water Solubility	Insoluble	[4]
Vapor Pressure	<0.1 mm Hg at 20°C	
Melting Point	-60°C	[3]
Boiling Point	164°C at 10 mbar	[3]

Environmental Fate Pathways

The environmental fate of **Diisooctyl maleate** is governed by a combination of transport and transformation processes, including biodegradation, hydrolysis, photodegradation, and bioaccumulation.

Biodegradation

While some safety data sheets for "Dioctyl Maleate" make the general claim that the substance is biodegradable, scientific studies on related compounds suggest a more nuanced reality for the branched isomer, **Diisooctyl maleate**.[3] Research has shown that the branching of the alkyl chains in maleate diesters can significantly hinder biodegradation.[5] Specifically, di(2-ethylhexyl) maleate (a branched isomer structurally similar to DIOM) has been observed to show almost no degradation in controlled studies, whereas linear-chain maleates undergo more rapid breakdown.[6]

The initial step in the biodegradation of esters is typically enzymatic hydrolysis, which cleaves the ester bond to form an alcohol (isooctanol) and maleic acid. These smaller molecules can then be further metabolized by microorganisms. However, the steric hindrance from the



branched isooctyl groups in DIOM likely impedes the initial enzymatic attack, leading to high persistence.

Furthermore, should initial hydrolysis occur, the resulting monoester (monoisooctyl maleate) has been shown in studies of similar compounds to potentially inhibit microbial activity, which could further slow the degradation process.[5]

Quantitative Data: Specific quantitative data from ready biodegradability tests (e.g., OECD 301B) for **Diisooctyl maleate** (CAS 1330-76-3) were not available in the reviewed literature.

Hydrolysis

As an ester, **Diisooctyl maleate** can undergo hydrolysis, a chemical process in which a water molecule breaks the ester bond. This reaction can be catalyzed by acids or bases. Under typical environmental pH conditions (pH 4-9), the hydrolysis of long-chain dialkyl esters like DIOM is expected to be a very slow process.

Quantitative Data: No experimental data on the hydrolysis rate or half-life of **Diisoctyl maleate** at different pH values were found in the public domain.

Photodegradation

Photodegradation involves the breakdown of a chemical by light energy. For this to occur, the chemical must absorb light in the environmentally relevant spectrum (wavelengths >290 nm). Without specific absorption spectra for DIOM, a definitive conclusion on its susceptibility to direct photolysis cannot be made. Indirect photodegradation, through reactions with photochemically generated reactive species like hydroxyl radicals in the atmosphere or water, is a possible but unquantified degradation pathway.

Quantitative Data: No quantitative data, such as quantum yields or environmental half-lives, for the photodegradation of **Diisooctyl maleate** were available.

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a key aspect of its environmental risk profile. The octanol-water partition coefficient (log P_0 w) is a primary indicator of this potential.



A reported log P_ow value for "Dioctyl Maleate" is 7.24, which is significantly above the threshold (typically >3) that suggests a high potential for bioaccumulation in fatty tissues of organisms.[3]

Quantitative Data: Experimentally determined Bioconcentration Factor (BCF) values for **Diisooctyl maleate** in aquatic organisms were not found in the available literature. A high log Pow does not always translate directly to a high BCF, as factors like metabolism within the organism can reduce accumulation. However, given the expected slow metabolism of DIOM, the potential for bioaccumulation remains a concern.

Experimental Protocols

While specific experimental data for DIOM is lacking, the following sections describe the standard methodologies that would be employed to generate such data.

Biodegradation Testing (OECD 301B)

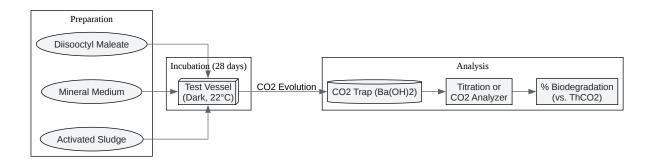
The OECD 301B Ready Biodegradability test, also known as the CO₂ Evolution Test, is a standard method to assess the potential for rapid and ultimate biodegradation of organic chemicals.

Methodology:

- Test Substance Preparation: A known concentration of **Diisooctyl maleate**, as the sole source of organic carbon, is dispersed in a mineral salts medium. Due to its low water solubility, a carrier solvent or emulsifier may be required.
- Inoculum: The medium is inoculated with a small amount of activated sludge from a domestic wastewater treatment plant, which contains a mixed population of microorganisms.
- Incubation: The test vessels are incubated in the dark at a constant temperature (e.g., 22 ± 2 °C) for 28 days.
- CO₂ Measurement: The amount of carbon dioxide produced from the microbial respiration of the test substance is measured over time. This is typically done by trapping the CO₂ in a barium hydroxide or sodium hydroxide solution and titrating the remaining hydroxide, or by using a CO₂ analyzer.



 Data Analysis: The percentage of biodegradation is calculated by comparing the amount of CO₂ produced to the theoretical maximum amount (ThCO₂) that could be produced from the complete oxidation of the test substance. A substance is considered "readily biodegradable" if it reaches 60% of ThCO₂ within a 10-day window during the 28-day test.



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Workflow for OECD 301B Biodegradation Test.

Hydrolysis as a Function of pH (OECD 111)

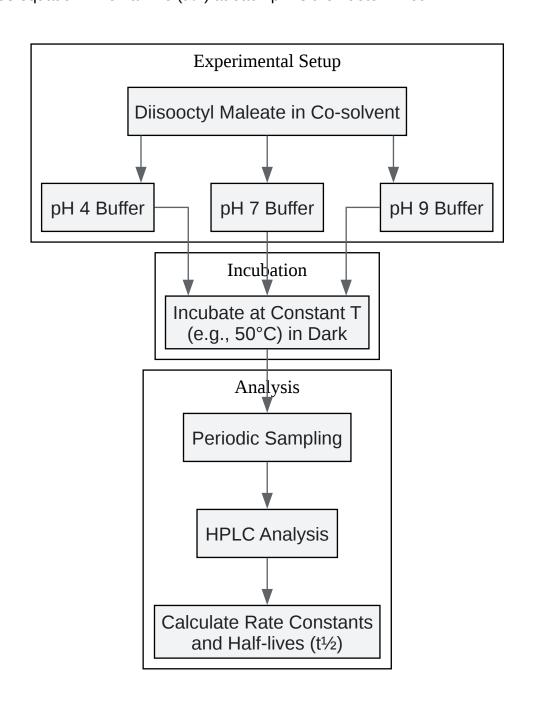
This test determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values.

Methodology:

- Solution Preparation: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Test Substance Addition: A small amount of Diisooctyl maleate is added to each buffered solution. Due to its low solubility, a co-solvent may be necessary.
- Incubation: The solutions are maintained at a constant temperature (e.g., 50°C to accelerate the reaction) in the dark to prevent photodegradation.



- Sampling and Analysis: Aliquots are taken at various time intervals. The concentration of the remaining **Diisooctyl maleate** is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Analysis: The rate constants for hydrolysis are calculated for each pH. The results are typically extrapolated to environmentally relevant temperatures (e.g., 25°C) using the Arrhenius equation. The half-life (t1/2) at each pH is then determined.



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Workflow for OECD 111 Hydrolysis Test.

Conclusion and Future Research

The environmental fate of **Diisooctyl maleate** is characterized by a high potential for persistence and bioaccumulation. Its branched chemical structure strongly suggests that it is not readily biodegradable. However, a significant data gap exists in the public scientific literature regarding the specific rates of its degradation through biological, chemical, and photolytic pathways.

To conduct a thorough environmental risk assessment, further research is imperative. Specifically, standardized laboratory studies are needed to quantify the following:

- The rate and extent of biodegradation in aquatic and soil environments (e.g., OECD 301, 307, 308 studies).
- The hydrolysis half-life at environmentally relevant pH values and temperatures (OECD 111).
- The potential for photodegradation in water and air.
- The bioconcentration factor (BCF) in fish (OECD 305).

Generating this data will allow for a more accurate modeling of the environmental distribution and persistence of **Diisooctyl maleate** and a more robust characterization of its potential risks to ecosystems.

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